Technical Guide: FT-IR Spectrum of 3-(2-Thienyl)acrylic acid

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Compound of Interest

Compound Name:	*3-(2-Thienyl)acrylic acid*
CAS No.:	*1124-65-8*
Cat. No.:	*B032238*

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Introduction & Chemical Context

3-(2-Thienyl)acrylic acid (CAS: 1124-65-8) represents a class of conjugated heteroaromatic carboxylic acids.[1] Structurally, it consists of an electron-rich thiophene ring conjugated to an acrylic acid moiety.[1][2] This conjugation is the defining feature of its vibrational spectrum, causing significant shifts in carbonyl and alkene frequencies compared to non-conjugated analogs.

- Molecular Formula:ngcontent-ng-c1989010908="" _nghost-ng-c666086395="" class="inline ng-star-inserted">

  [3][4][5]

- Molecular Weight: 154.19 g/mol [1][3][5]

- Physical State: Yellow crystalline powder

- Primary Application: Building block for heterocyclic polymers, tyrosine kinase inhibitors, and organic photovoltaic materials.[2]

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Structural Logic

The molecule possesses a "push-pull" electronic structure where the electron-donating thiophene ring pushes electron density into the electron-withdrawing carboxylic acid group. This resonance lowers the force constant of the carbonyl (

) bond, resulting in a lower wavenumber absorption compared to aliphatic acids.

Experimental Protocol: Obtaining a Research-Grade Spectrum

To ensure data integrity and reproducibility, the following protocol is recommended for analyzing solid samples of **3-(2-Thienyl)acrylic acid**.

Method A: KBr Pellet (Transmission) - Gold Standard for Resolution

This method is preferred for resolving weak overtone bands and the fine structure of the fingerprint region.

- Preparation: Dry analytical-grade KBr powder at 110°C for 2 hours to remove moisture.
- Ratio: Mix 1–2 mg of sample with 200 mg of KBr (1:100 ratio).
- Grinding: Grind in an agate mortar until a fine, uniform powder is achieved (prevents Christiansen effect/scattering).
- Compression: Press at 8–10 tons for 2 minutes under vacuum to form a transparent disc.
- Acquisition: Scan range 4000–400 cm^{-1}, 32 scans, 4 cm^{-1} resolution.

Method B: Diamond ATR (Reflectance) - High Throughput

Best for rapid purity checks during synthesis (e.g., monitoring Knoevenagel condensation).

- Crystal Cleaning: Clean the diamond crystal with isopropanol; ensure background is flat.

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- Sample Loading: Place ~5 mg of powder to cover the crystal active area.
- Pressure: Apply high pressure using the anvil clamp to ensure intimate contact (critical for solid samples).
- Correction: Apply "ATR Correction" in software to account for penetration depth dependence on wavelength.

Spectral Analysis & Band Assignment

The spectrum is dominated by three primary regions: the High-Frequency Acid Region, the Conjugated Double Bond Region, and the Fingerprint Region.

Summary Table of Diagnostic Peaks

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Frequency (cm^{-1})	Intensity	Vibrational Mode Assignment	Structural Significance
2500–3300	Broad, Med	O-H Stretching (H-bonded)	Characteristic of carboxylic acid dimers.
3080–3100	Weak	C-H Stretching (Aromatic/Alkene)	C-H bonds on thiophene and vinyl group.[2]
1670–1690	Strong	C=O[6] Stretching	Conjugated Acid. Red-shifted from 1710 cm^{-1} due to thiophene resonance.
1610–1630	Medium/Strong	C=C Stretching (Alkene)	Conjugated Alkene. Overlaps with thiophene ring modes.
1410–1430	Medium	C=C Ring Stretching	Skeletal vibration of the thiophene ring.
1280–1300	Strong	C-O Stretching	C-OH single bond stretch coupled with OH bending.
970–980	Strong	=C-H Bending (Out-of-Plane)	Diagnostic for trans (E) alkene geometry.
840–860	Medium	C-H Bending (Thiophene)	Out-of-plane deformation characteristic of 2-substituted thiophene.
700–750	Medium	C-S Stretching	Characteristic C-S-C ring breathing mode.

Detailed Mechanistic Interpretation

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1. The Acid Envelope (2500–3300 cm^{-1})

Unlike free alcohols, the carboxylic acid O-H stretch appears as a very broad, jagged "envelope" due to strong intermolecular hydrogen bonding (dimer formation). This often obscures the weaker C-H stretching bands at 3000–3100 cm^{-1}.

- Tip: If this band is sharp or weak, the sample may be a salt or ester, not the free acid.

2. The Conjugation Doublet (1600–1700 cm^{-1})

This is the most critical region for confirmation.

- C=O Peak (~1680 cm^{-1}): A saturated acid (like propionic acid) absorbs at ~1715 cm^{-1}. The shift to ~1680 cm^{-1} proves the carbonyl is in direct conjugation with the double bond.
- C=C Peak (~1620 cm^{-1}): This band is more intense than in non-conjugated alkenes because the conjugation increases the dipole moment change during vibration.

3. The Thiophene Fingerprint[2][6]

- Ring Breathing: The bands around 1420 cm^{-1} and 1520 cm^{-1} are specific to the heteroaromatic thiophene ring.
- C-S Stretch: The presence of sulfur is confirmed by lower frequency bands in the 700–750 cm^{-1} range, which are absent in furan (oxygen) or benzene analogs.

Visualization of Vibrational Logic

The following diagram illustrates how electronic effects (resonance) influence the vibrational frequencies of the core functional groups.

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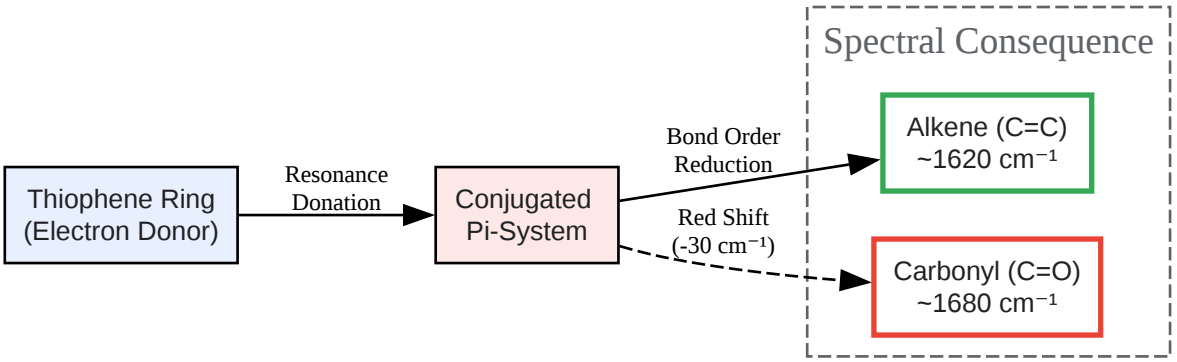

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Caption: Flow of electronic effects from the thiophene ring to the acrylic acid moiety, resulting in characteristic red-shifts of the C=C and C=O vibrational modes.[6]

Structural Validation & Quality Control

In a drug development context, FT-IR is often used to validate the Knoevenagel condensation reaction between Thiophene-2-carboxaldehyde and Malonic acid (or derivatives).

Reaction Monitoring Workflow

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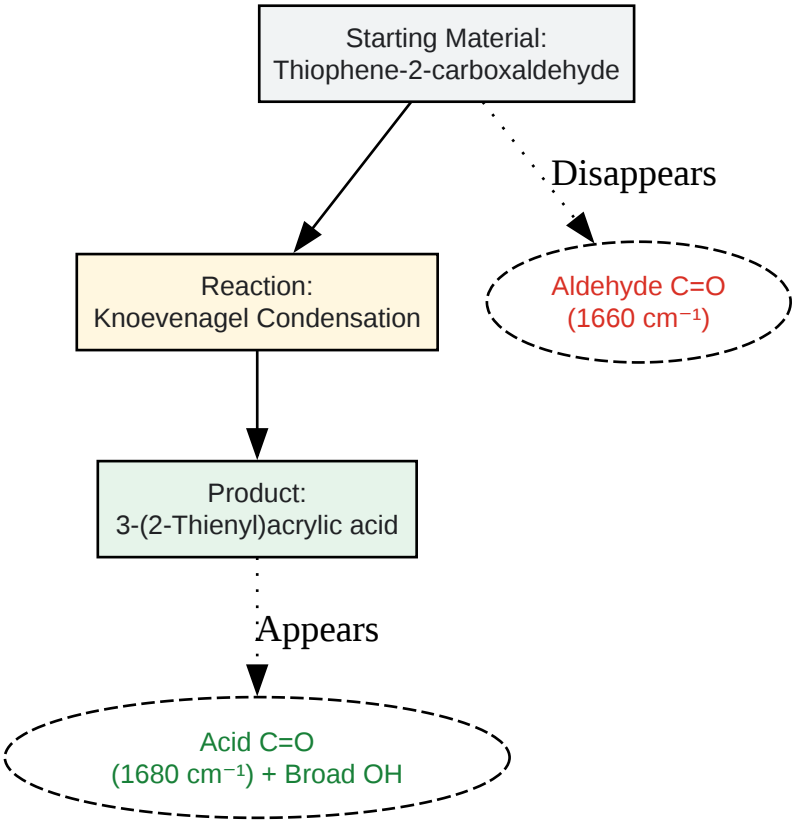

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Caption: FT-IR monitoring strategy. The disappearance of the aldehyde peak (1660 cm^{-1}) and appearance of the broad acid OH band confirms reaction completion.

Purity Criteria

- Absence of 1730–1750 cm^{-1}: Indicates no ester impurities (common if using malonate esters).
- Absence of 2200–2250 cm^{-1}: Indicates no nitrile intermediates (if using cyanoacetic acid routes).
- Sharpness of 970 cm^{-1}: Confirms the trans isomer. Cis isomers typically lack this strong band or show it at a different frequency.

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